

An In-depth Technical Guide to 3,5-Heptanedione (CAS 7424-54-6)

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Compound of Interest

Compound Name: 3,5-Heptanedione

Cat. No.: B1630319

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and potential biological activities of **3,5-Heptanedione** (CAS 7424-54-6), a versatile β -diketone with applications in chemical synthesis and potential for drug development.

Core Physicochemical and Spectroscopic Properties

3,5-Heptanedione, also known as dipropionylmethane, is a colorless to pale yellow liquid.^[1] Its fundamental properties are summarized in the tables below, providing a ready reference for laboratory and research applications.

Physicochemical Properties

Property	Value	Reference(s)
CAS Number	7424-54-6	[2] [3]
Molecular Formula	C ₇ H ₁₂ O ₂	[2] [3]
Molecular Weight	128.17 g/mol	[1] [2]
Appearance	Clear colorless to yellow liquid	[1] [4]
Boiling Point	175-177 °C at 754 mmHg	[5]
Melting Point	26.25 °C (estimate)	[1]
Density	0.946 g/mL at 25 °C	[5]
Refractive Index (n _{20/D})	1.456	[5]
Flash Point	57.2 °C (135.0 °F) - closed cup	[5]
Solubility	Soluble in organic solvents; limited solubility in water.	[4]
pKa	9.63 ± 0.10 (Predicted)	[4]

Spectroscopic Data Summary

Spectrum Type	Key Features and Observations	Reference(s)
^1H NMR	Exhibits signals corresponding to both keto and enol tautomers. The presence of keto-enol tautomerism is a key characteristic of β -diketones and can be studied by NMR.[6][7]	[8][9]
^{13}C NMR	Spectral data is available and can be used to confirm the carbon framework of the molecule.	[10][11]
Infrared (IR)	The IR spectrum shows characteristic peaks for the carbonyl groups (C=O) and C-H bonds.	[10]
Mass Spectrometry (MS)	The mass spectrum confirms the molecular weight of the compound.	[2][10]

Synthesis of 3,5-Heptanedione

A common method for the synthesis of **3,5-Heptanedione** is the Claisen condensation reaction between an ester and a ketone. A detailed experimental protocol based on literature procedures is provided below.[12]

Experimental Protocol: Synthesis via Claisen Condensation

Materials:

- Ethyl propionate

- 2-Butanone (Methyl ethyl ketone)
- Sodium hydride (NaH) as a 60% dispersion in mineral oil
- Anhydrous benzene
- Ethanol
- Dilute hydrochloric acid
- Copper (II) chloride
- Dichloromethane
- Anhydrous sodium sulfate

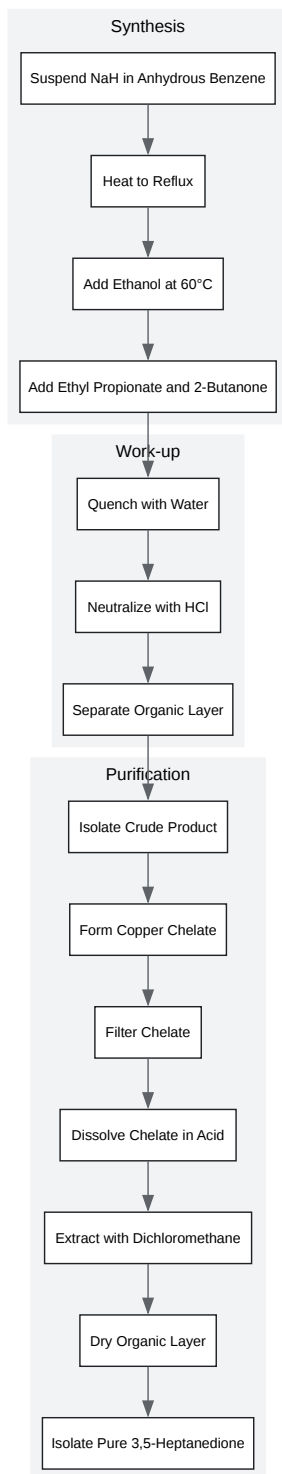
Procedure:

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, suspend sodium hydride (60 g of 50% dispersion) in anhydrous benzene (200 mL).
- **Initiation:** Heat the mixture to reflux with stirring for 30 minutes. After cooling to 60°C, slowly add a small amount of ethanol (2 mL) dropwise to initiate the reaction.
- **Condensation:** Continue the reaction for 2 hours after the ethanol addition. Subsequently, add a mixture of ethyl propionate (2.5 mol) and 2-butanone (1.0 mol) slowly dropwise to the reaction flask.
- **Work-up:** After the addition is complete, cool the reaction to room temperature. Under a nitrogen atmosphere, carefully add water (200 mL) dropwise. Adjust the pH to 7.0 with dilute hydrochloric acid.
- **Extraction and Purification:**
 - Separate the organic layer.

- Add acetic acid (50 mL) to the organic layer and recover the solvent by distillation under reduced pressure to obtain crude **3,5-heptanedione**.
- Dissolve the crude product in ethanol (200 mL) and add a solution of copper (II) chloride (55 g) in water (300 g) to form the copper chelate of **3,5-heptanedione**.
- Collect the blue chelate by filtration.
- Dissolve the chelate in a 20% sulfuric acid solution (1000 mL) and extract with dichloromethane (3 x 500 mL).
- Combine the organic layers, dry with anhydrous sodium sulfate, and remove the solvent by distillation under reduced pressure to yield purified **3,5-heptanedione**.

Synthesis and Purification Workflow

Synthesis and Purification of 3,5-Heptanedione



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Caption: Workflow for the synthesis and purification of **3,5-Heptanedione**.

Biological Activity and Potential Applications

β -Diketones, including **3,5-heptanedione**, are a class of compounds with diverse biological activities, making them interesting scaffolds for drug development.^[13] Their biological effects are often linked to their ability to exist in a keto-enol tautomeric equilibrium and their capacity to chelate metal ions.^{[14][15]}

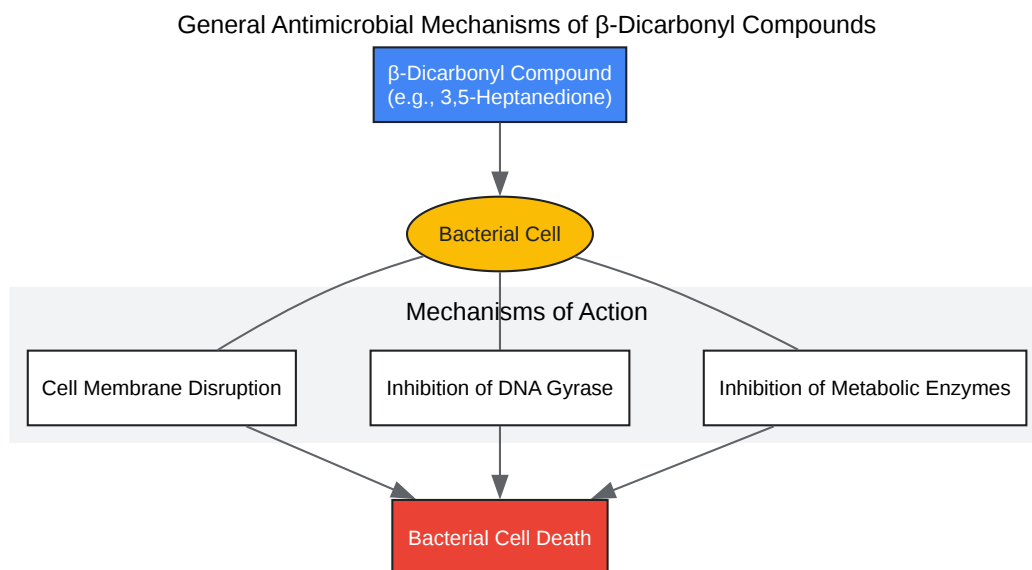
While specific signaling pathways for **3,5-heptanedione** are not extensively documented, the broader class of β -dicarbonyl compounds has shown potential in several therapeutic areas.

Antimicrobial Activity

3,5-Heptanedione has been studied for its potential antimicrobial properties.^[4] The general mechanisms by which related compounds, such as flavonoids and other polyphenols, exert their antimicrobial effects are thought to involve:

- **Disruption of the Cell Membrane:** Lipophilic compounds can intercalate into the bacterial cell membrane, leading to increased permeability, leakage of intracellular components, and ultimately cell death.^[16]
- **Inhibition of Nucleic Acid Synthesis:** Some compounds can interfere with bacterial DNA replication and transcription by inhibiting enzymes like DNA gyrase.^[17]
- **Inhibition of Cellular Enzymes:** Essential enzymes involved in metabolic pathways can be inhibited, disrupting cellular function.^[18]

General Mechanism of Antimicrobial Action



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Caption: Potential antimicrobial mechanisms of β -dicarbonyl compounds.

Experimental Protocol: General Antimicrobial Susceptibility Testing (Broth Microdilution)

This protocol provides a general method for assessing the antimicrobial activity of a compound like **3,5-heptanedione**.

Materials:

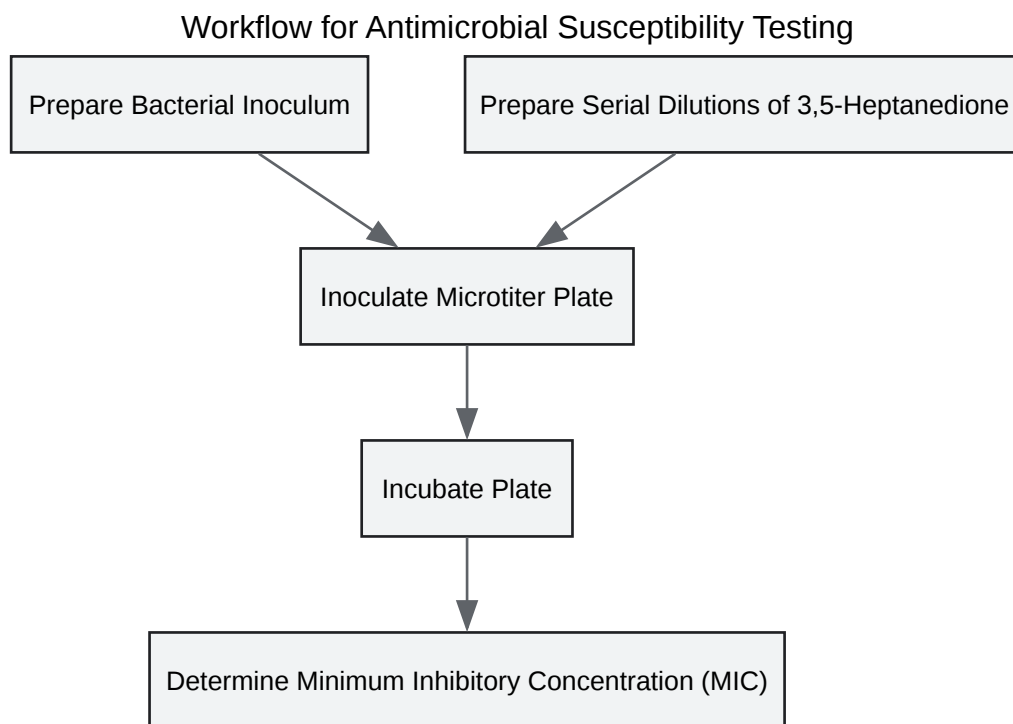
- **3,5-Heptanedione**
- Bacterial strains (e.g., *Escherichia coli*, *Staphylococcus aureus*)
- Appropriate broth medium (e.g., Mueller-Hinton Broth)

- Sterile 96-well microtiter plates
- Spectrophotometer

Procedure:

- Preparation of Inoculum: Grow bacterial cultures overnight in the appropriate broth. Dilute the culture to achieve a standardized concentration (e.g., 5×10^5 CFU/mL).
- Preparation of Compound Dilutions: Prepare a stock solution of **3,5-heptanedione** in a suitable solvent (e.g., DMSO). Perform serial dilutions in the broth medium in the 96-well plate to obtain a range of concentrations.
- Inoculation: Add the standardized bacterial inoculum to each well containing the compound dilutions. Include positive (inoculum only) and negative (broth only) controls.
- Incubation: Incubate the plate at the optimal temperature for the bacterial strain (e.g., 37°C) for 18-24 hours.
- Determination of Minimum Inhibitory Concentration (MIC): The MIC is the lowest concentration of the compound that visibly inhibits bacterial growth. This can be determined by visual inspection or by measuring the optical density at 600 nm.

Antimicrobial Activity Assessment Workflow



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Caption: Workflow for assessing the antimicrobial activity of a compound.

Conclusion

3,5-Heptanedione is a valuable building block in organic synthesis with well-characterized physicochemical properties. Its β -dicarbonyl moiety imparts interesting chemical reactivity and the potential for biological activity, particularly as an antimicrobial agent. Further research into its specific mechanisms of action and efficacy in various biological systems is warranted to fully explore its potential in drug development and other applications. This guide provides a foundational resource for researchers and scientists working with this versatile compound.

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